

Benzenethionosulfonic Acid Sodium Salt: A Technical Overview of a Niche Thiosulfonate

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Compound of Interest

Compound Name: *Benzenethionosulfonic acid sodium salt*

Cat. No.: *B160334*

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the known chemical properties of **benzenethionosulfonic acid sodium salt**. While this compound is noted in chemical literature and available commercially, detailed experimental protocols, extensive spectroscopic characterizations, and in-depth biological studies are not widely available in the public domain. This document consolidates the existing data and provides context based on the broader class of aryl thiosulfonates.

Core Chemical and Physical Properties

Benzenethionosulfonic acid sodium salt, also known as sodium benzenethiosulfonate, is an organosulfur compound with the chemical formula $C_6H_5NaO_2S_2$. It belongs to the class of thiosulfonates, which are characterized by the $R-S(O)_2-S-R'$ functional group. In this case, it is the sodium salt of benzenethionosulfonic acid.

Physicochemical Data

The following table summarizes the key physicochemical properties of **benzenethionosulfonic acid sodium salt**. It is important to note that some of this data is based on calculations and may not have been experimentally verified.

Property	Value	Source
CAS Number	1887-29-2	[1]
Molecular Formula	C ₆ H ₅ NaO ₂ S ₂	[1]
Molecular Weight	196.22 g/mol	
Melting Point	275 °C (with decomposition)	
Appearance	Not specified (commercially available as a technical grade solid)	
Solubility	High solubility in aqueous environments is suggested.	[2]
Stability	Stable under normal conditions, but may be hygroscopic.	[1]
InChI Key	BZHOWMPPNDKQSQ-UHFFFAOYSA-M	
SMILES	[Na+].[O-]S(=O)(=S)c1ccccc1	

Synthesis and Reactivity

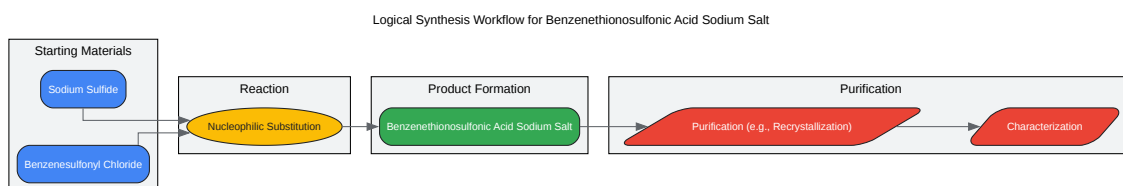
Detailed, step-by-step synthesis protocols for **benzenethionosulfonic acid sodium salt** are not readily available in peer-reviewed literature. However, general methods for the synthesis of aryl thiosulfonates have been described. One common approach involves the reaction of an arenesulfinyl chloride with a suitable sulfur source.

A plausible synthetic pathway could involve the controlled oxidation of a thiophenol derivative followed by salt formation, or the reaction of a sulfonyl chloride with a sulfide salt. A recent publication demonstrated the use of sodium benzenethiosulfonate as a starting material for the synthesis of 1,3-dibenzenesulfonylpolysulfane (DBSPS) by reacting it with acetyl chloride, indicating its utility as a reagent in further chemical synthesis.[3]

The reactivity of **benzenethionosulfonic acid sodium salt** is characterized by the thiosulfonate group. It can act as a nucleophile and is used in reactions to prepare thiol compounds.[2] The sulfur-sulfur bond in the thiosulfonate moiety is susceptible to cleavage by nucleophiles, making it a useful synthon in organic chemistry.

Logical Synthesis Workflow

The following diagram illustrates a generalized, logical workflow for the potential synthesis of **benzenethionosulfonic acid sodium salt**, based on common reactions in organosulfur chemistry.



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Caption: A potential synthesis route for **benzenethionosulfonic acid sodium salt**.

Experimental Protocols

General Analytical Approach

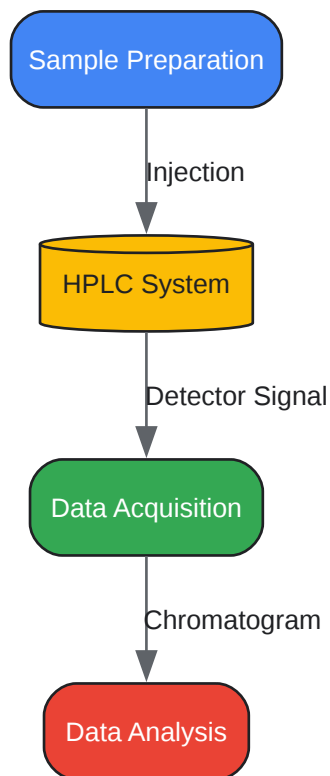
Specific, validated analytical methods for the routine analysis of **benzenethionosulfonic acid sodium salt** are not detailed in the available literature. However, based on the analysis of related thiosulfinates and thiosulfonates, High-Performance Liquid Chromatography (HPLC) would be a suitable technique.[4][5] A reversed-phase C18 column with a suitable mobile

phase, likely a buffered aqueous-organic mixture, and UV detection would be a logical starting point for method development.

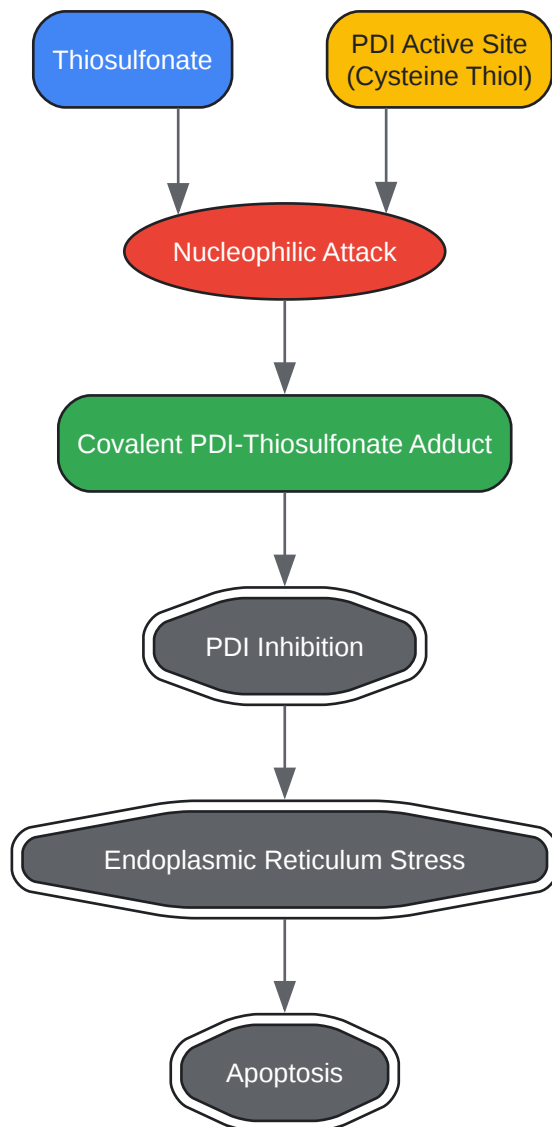
Hypothetical Analytical Workflow

The following diagram outlines a hypothetical workflow for the analysis of **benzenethionosulfonic acid sodium salt** using HPLC.

Hypothetical HPLC Analysis Workflow



Proposed Mechanism of PDI Inhibition by Thiosulfonates



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